

spectroscopic characterization of 1-Cyclopropyl-2-nitroethanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Cyclopropyl-2-nitroethanol

Cat. No.: B1612028

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An In-depth Technical Guide to the Spectroscopic Characterization of **1-Cyclopropyl-2-nitroethanol**

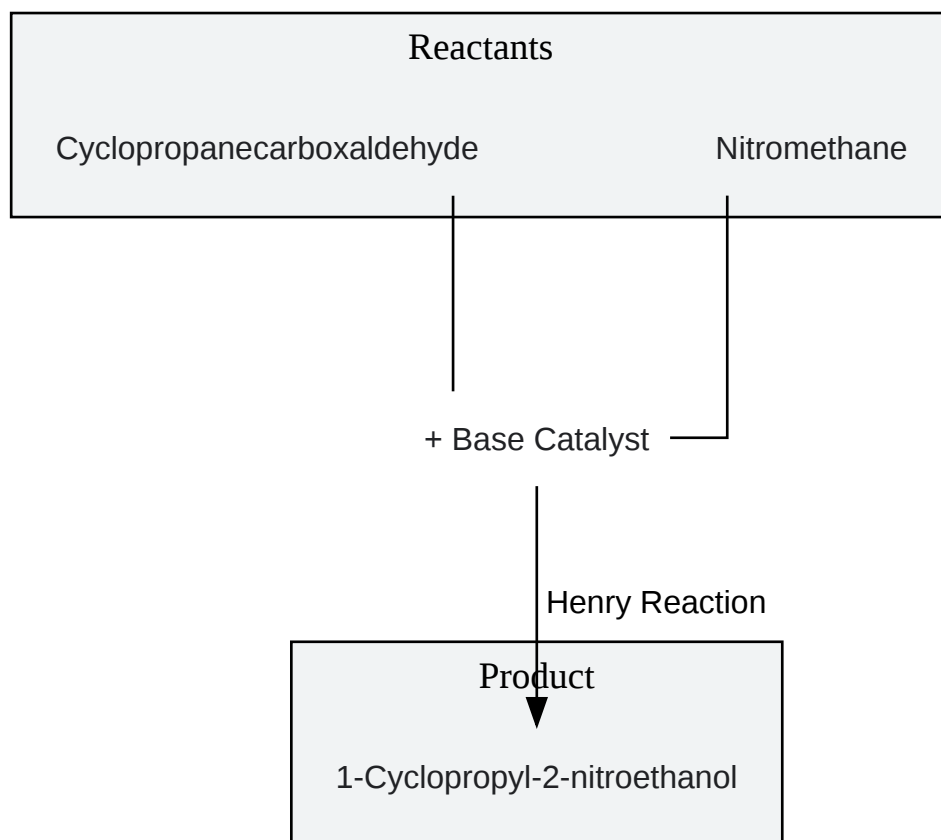
Abstract

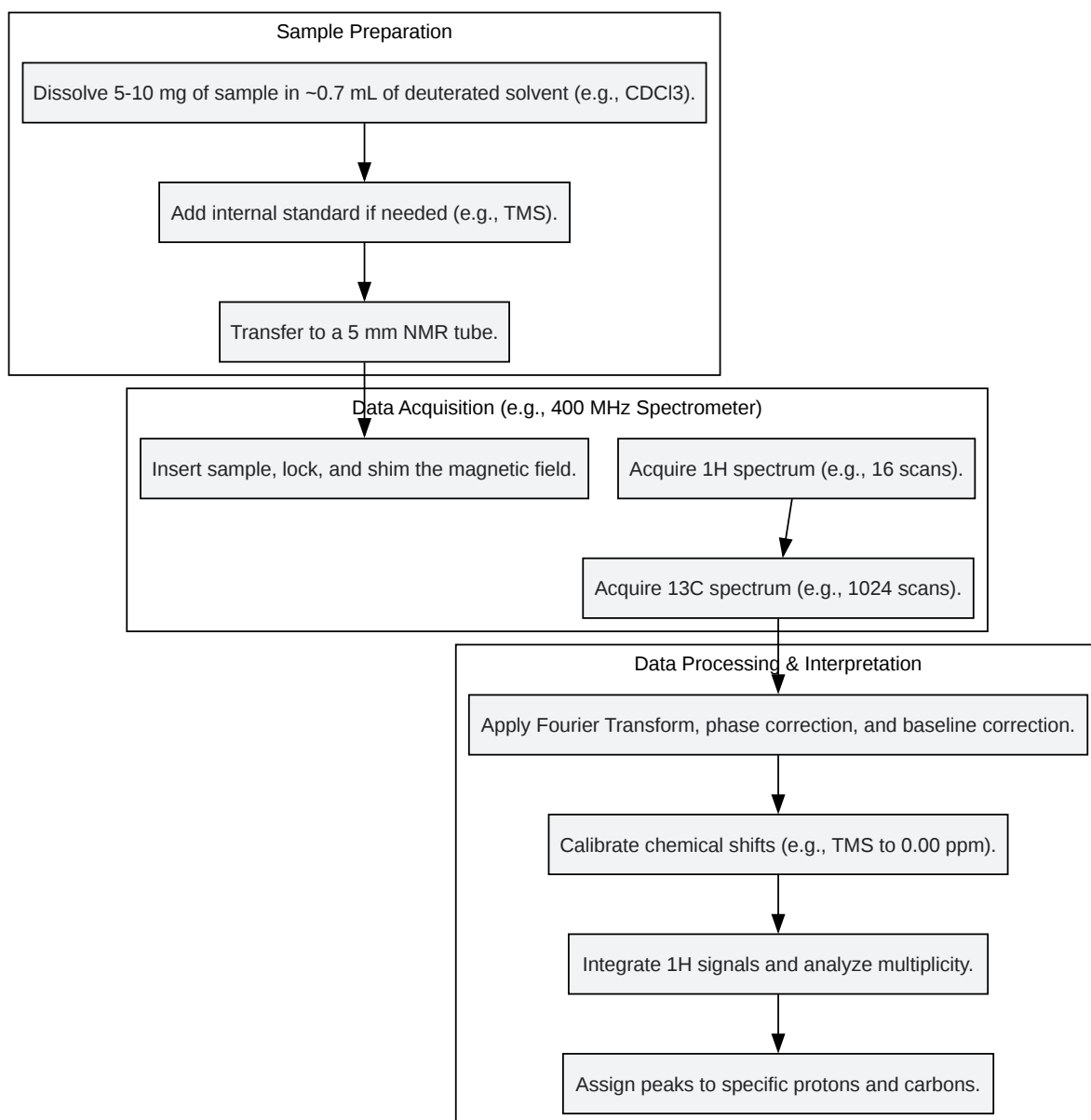
This guide provides a comprehensive technical overview of the essential spectroscopic techniques required for the unambiguous structural elucidation and characterization of **1-cyclopropyl-2-nitroethanol**. As a model β -nitro alcohol, this compound serves as a valuable case study for understanding the application of Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS). The narrative emphasizes the causality behind experimental choices and data interpretation, providing field-proven insights for professionals in chemical synthesis and drug development. Each section includes detailed experimental protocols, data interpretation frameworks, and integrated analysis to form a self-validating system for characterization.

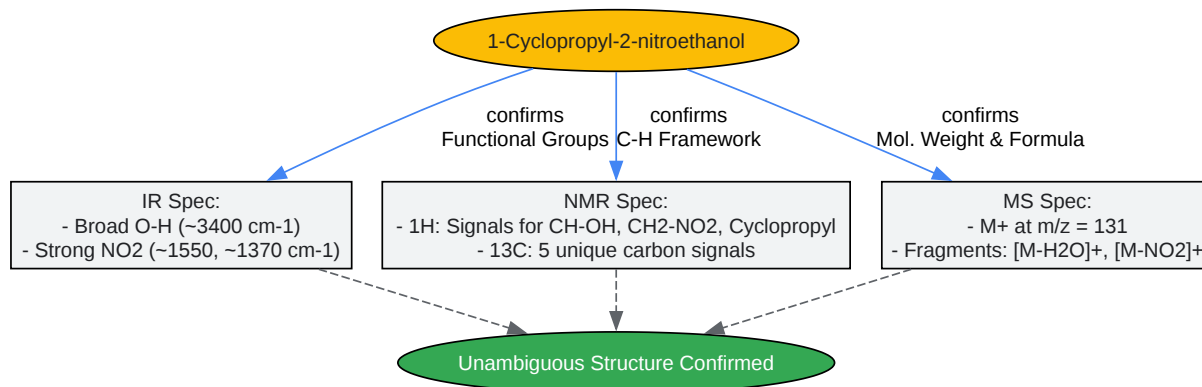
Introduction and Synthetic Context

1-Cyclopropyl-2-nitroethanol is a β -nitro alcohol, a class of compounds that are highly versatile synthetic intermediates.^{[1][2]} They are crucial building blocks for a variety of more complex molecules, including β -amino alcohols and α -nitro ketones, which are significant in pharmaceutical development.^{[2][3]} The primary route to synthesizing such compounds is the Henry reaction, also known as the nitroaldol reaction.^{[1][2][4]} This classic carbon-carbon bond-forming reaction involves the base-catalyzed addition of a nitroalkane to an aldehyde or ketone.^{[2][5]}

In the case of **1-cyclopropyl-2-nitroethanol**, the synthesis involves the reaction between cyclopropanecarboxaldehyde and nitromethane.^[6]







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- To cite this document: BenchChem. [spectroscopic characterization of 1-Cyclopropyl-2-nitroethanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1612028#spectroscopic-characterization-of-1-cyclopropyl-2-nitroethanol\]](https://www.benchchem.com/product/b1612028#spectroscopic-characterization-of-1-cyclopropyl-2-nitroethanol)

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